Development of a targeted therapy using a morpholino-pyridine scaffold

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Compound of Interest

Compound Name:	*(6-Morpholino-3-Pyridinyl)Methanol*
CAS No.:	*388088-73-1*
Cat. No.:	*B1586616*

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Application Note: Rational Design & Development of Targeted PI3K/mTOR Inhibitors Using a Morpholino-Pyridine Scaffold

Executive Summary & Scientific Rationale

Objective: To guide medicinal chemists and pharmacologists in the development of a targeted small-molecule inhibitor for the PI3K/Akt/mTOR signaling pathway, utilizing a morpholino-pyridine core.[1]

The Scaffold Advantage: While morpholino-pyrimidine scaffolds (e.g., GDC-0941, ZSTK474) are well-established in kinase inhibition, the morpholino-pyridine scaffold offers distinct physicochemical advantages. The pyridine ring provides a tunable electronic profile, allowing for modulation of basicity and lipophilicity (LogD) without the high nitrogen count of triazines or pyrimidines, which can sometimes lead to poor metabolic stability or off-target toxicity.

Mechanism of Action: The morpholine moiety acts as a critical "hinge binder." The ether oxygen of the morpholine ring functions as a hydrogen bond acceptor, interacting with the amide

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backbone of specific residues (e.g., Val851 in PI3K

) within the ATP-binding pocket. The pyridine acts as the structural hub, orienting the morpholine for hinge binding while projecting a "tail" group into the affinity pocket to secure isoform selectivity.

Chemical Synthesis Workflow

Directive: The synthesis strategy prioritizes modularity, allowing rapid generation of Structure-Activity Relationship (SAR) libraries.

Protocol A: Modular Synthesis of the Morpholino-Pyridine Core

Reagents:

- Starting Material: 2,4-dichloro-3-cyanopyridine (or 2,6-dichloropyridine depending on substitution pattern).
- Nucleophile: Morpholine (anhydrous).
- Base: Diisopropylethylamine (DIPEA) or

  .
- Solvent: DMF or THF.

Step-by-Step Methodology:

- Regioselective

  (Nucleophilic Aromatic Substitution):
  - Dissolve 1.0 eq of 2,4-dichloro-3-cyanopyridine in anhydrous THF.
  - Cool to 0°C. Add 1.1 eq of DIPEA.
  - Add 1.05 eq of morpholine dropwise. Note: The C-4 position is generally more electrophilic due to the para-cyano effect, but regio-isomers must be separated via column

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chromatography.

- Stir at RT for 4–6 hours. Monitor via LC-MS for the mono-substituted product (

).

- QC Check:

  -NMR must confirm the loss of one aromatic proton and the appearance of morpholine methylene peaks (3.6–3.8 ppm).

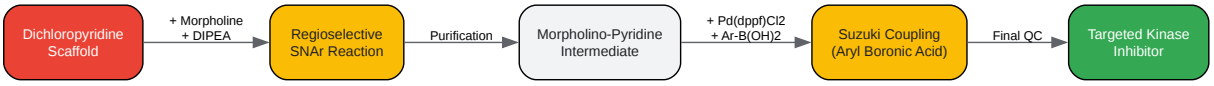
- Suzuki-Miyaura Cross-Coupling (Tail Introduction):
  - Dissolve the purified chloropyridine-morpholine intermediate in 1,4-dioxane/water (4:1).
  - Add 1.2 eq of the desired Aryl-Boronic Acid (targeting the affinity pocket).
  - Add 5 mol%

    and 2.0 eq

    .
  - Deoxygenate with Argon for 10 min.
  - Heat at 90°C for 12 hours.
  - Workup: Extract with EtOAc, dry over

    , and purify via flash chromatography.

Visualization: Synthesis Pathway



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Caption: Figure 1: Modular synthetic route for generating morpholino-pyridine kinase inhibitors via sequential substitution and coupling.

In Vitro Validation: Kinase Selectivity Profiling

Directive: Trustworthiness requires validating that the compound inhibits the intended target (PI3K) without promiscuous binding.

Protocol B: ADP-Glo™ Kinase Assay (Promega)

Principle: Measures ADP formation (a product of the kinase reaction) via a luciferase-coupled reaction.

- Preparation:
  - Prepare 1x Kinase Buffer: 40 mM Tris (pH 7.5), 20 mM
    , 0.1 mg/mL BSA.
  - Dilute PI3K recombinant enzyme (isoforms
) to optimal concentration (approx. 0.5–2 ng/µL).
  - Prepare Lipid Substrate:
    (Phosphatidylinositol 4,5-bisphosphate) sonicated into lipid vesicles.
- Reaction Setup:
  - In a 384-well white plate, add 2 µL of Compound (serially diluted in DMSO).
  - Add 2 µL of Enzyme solution. Incubate 15 min at RT (allows compound to bind active site).
  - Add 2 µL of Substrate/ATP mix (ATP concentration should be at
    , typically 10–50 µM).
  - Incubate at RT for 60 minutes.
- Detection:

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- Add 6 µL ADP-Glo™ Reagent (stops kinase, depletes remaining ATP). Incubate 40 min.
- Add 12 µL Kinase Detection Reagent (converts ADP to ATP

  Luciferase). Incubate 30 min.
- Read Luminescence (RLU).

- Data Analysis:
  - Calculate % Inhibition:

    .
  - Fit data to a 4-parameter logistic equation to determine

    .

Data Presentation: Representative Potency Profile

Compound ID	PI3K IC50 (nM)	PI3K IC50 (nM)	mTOR IC50 (nM)	Selectivity Index (/)
MP-001 (Lead)	4.2	150.5	12.1	>35x
Ref (GDC-0941)	3.0	33.0	580.0	11x
Negative Ctrl	>10,000	>10,000	>10,000	N/A

Cellular Validation: Pathway Engagement

Directive: Demonstrate that biochemical inhibition translates to cellular signaling blockade.

Protocol C: Western Blot for Phospho-Akt/S6K

Cell Lines: PC-3 (PTEN null, high p-Akt) or MCF-7 (PIK3CA mutant).

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- Treatment:
  - Seed cells at

    cells/well in 6-well plates.
  - Starve cells (0.1% FBS) overnight to reduce basal noise.
  - Treat with Compound (0.1, 1, 10 µM) for 2 hours.
  - Stimulate with EGF (50 ng/mL) for 15 min (if not using constitutively active lines).
- Lysis:
  - Wash with ice-cold PBS containing

    (phosphatase inhibitor).
  - Lyse in RIPA buffer + Protease/Phosphatase Inhibitor Cocktail.
- Immunoblotting:
  - Run SDS-PAGE and transfer to PVDF.
  - Primary Antibodies:
    - Anti-p-Akt (Ser473) – Marker for PI3K/mTORC2 activity.
    - Anti-p-S6 Ribosomal Protein (Ser235/236) – Marker for mTORC1 activity.
    - Anti-Total Akt / Anti-GAPDH (Loading Controls).
  - Validation Criterion: A dose-dependent reduction in p-Akt(S473) without loss of Total Akt confirms targeted inhibition.

Visualization: PI3K/Akt/mTOR Signaling Pathway

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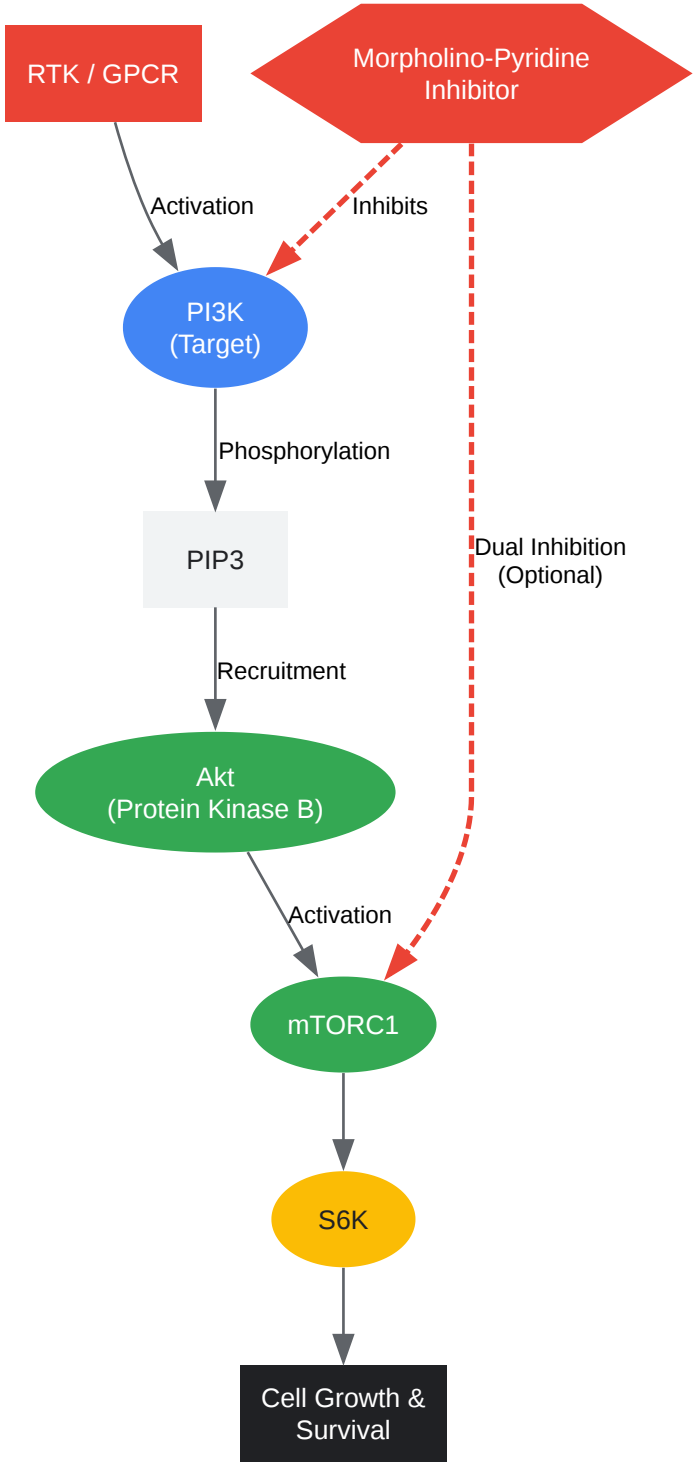

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Caption: Figure 2: The PI3K/Akt/mTOR cascade. The morpholino-pyridine scaffold targets the ATP-binding cleft of PI3K, preventing PIP3 generation.

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